Structural analysis of peptides with and without pyrazinylcarbonyl modification

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Compound of Interest

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A Senior Application Scientist's Guide to the Structural Analysis of Peptides: A Comparative Study of Unmodified Peptides and their Pyrazinylcarbonyl-Modified Analogs

Introduction

In the landscape of peptide-based therapeutics and chemical biology, post-translational and synthetic modifications are paramount for enhancing stability, modulating bioactivity, and fine-tuning pharmacokinetic properties.[1][2] Among the vast array of possible chemical alterations, the introduction of a pyrazinylcarbonyl group represents a strategic modification that can significantly influence a peptide's structural and functional characteristics. This guide provides a comprehensive comparative analysis of a model peptide in its unmodified state and after N-terminal modification with a pyrazinylcarbonyl moiety. We will delve into the underlying principles of the analytical techniques employed, provide detailed experimental protocols, and present anticipated data to illustrate the structural impact of this modification. The insights provided herein are intended for researchers, scientists, and drug development professionals seeking to understand and apply this class of peptide modifications.

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The pyrazinylcarbonyl group, an aromatic acyl group, is of particular interest due to its potential to introduce favorable properties. Its aromaticity can lead to π-π stacking interactions, while the pyrazine ring's nitrogen atoms can act as hydrogen bond acceptors, potentially altering the peptide's conformation and interaction with biological targets.[3] Understanding these structural perturbations is crucial for the rational design of modified peptides with desired biological functions.

This guide will utilize a hypothetical model peptide, a simple pentapeptide (Gly-Ala-Val-Leu-Ile), to clearly illustrate the comparative structural analysis. We will explore its synthesis, and then a multi-pronged analytical approach employing Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Circular Dichroism (CD) to elucidate the structural differences between the unmodified peptide and its pyrazinylcarbonyl-modified counterpart.

Experimental Section

Part 1: Synthesis of the Model Peptides

1.1. Synthesis of the Unmodified Pentapeptide (Gly-Ala-Val-Leu-Ile)

The unmodified pentapeptide can be synthesized using standard solid-phase peptide synthesis (SPPS) protocols with Fmoc-chemistry.[4]

Experimental Protocol:

- Resin Preparation: Start with a Rink Amide resin, which will yield a C-terminally amidated peptide upon cleavage. Swell the resin in dimethylformamide (DMF).
- First Amino Acid Coupling: Deprotect the Fmoc group from the resin using 20% piperidine in DMF. Couple the first Fmoc-protected amino acid (Fmoc-Ile-OH) to the resin using a coupling agent such as HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) in the presence of a base like N,N-diisopropylethylamine (DIPEA) in DMF.
- Chain Elongation: Repeat the deprotection and coupling steps for the subsequent amino acids in the desired sequence (Leu, Val, Ala, Gly).
- Cleavage and Deprotection: After the final coupling, wash the resin thoroughly. Cleave the peptide from the resin and remove the side-chain protecting groups using a cleavage

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cocktail (e.g., 95% trifluoroacetic acid (TFA), 2.5% water, 2.5% triisopropylsilane (TIS)).

- Purification: Precipitate the crude peptide in cold diethyl ether, centrifuge, and wash the pellet. Purify the peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: Confirm the identity and purity of the peptide using mass spectrometry and analytical RP-HPLC.

1.2. Synthesis of the N-terminal Pyrazinylcarbonyl-Modified Pentapeptide (Pyrazinylcarbonyl-Gly-Ala-Val-Leu-Ile)

The synthesis of the modified peptide follows the same SPPS protocol as the unmodified peptide for the assembly of the pentapeptide chain. The modification is introduced at the final step on the resin-bound peptide.

Experimental Protocol:

- Peptide Assembly: Synthesize the pentapeptide (Gly-Ala-Val-Leu-Ile) on the Rink Amide resin as described in section 1.1.
- Final Fmoc Deprotection: After the coupling of the final amino acid (Gly), remove the Fmoc protecting group from the N-terminus using 20% piperidine in DMF.
- Pyrazinylcarbonyl Coupling: Dissolve pyrazine-2-carboxylic acid in DMF with a coupling agent (e.g., HBTU) and a base (e.g., DIPEA). Add this solution to the resin-bound peptide and allow it to react to acylate the free N-terminal amine of the glycine.[5][6]
- Cleavage, Deprotection, and Purification: Follow the same cleavage, deprotection, and purification steps as described in section 1.1.
- Characterization: Confirm the identity and purity of the modified peptide using mass spectrometry and analytical RP-HPLC.

Diagram of the Synthesis Workflow:

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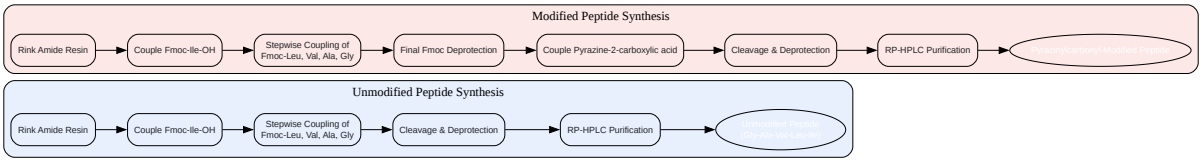

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Caption: Solid-phase peptide synthesis (SPPS) workflow for the unmodified and pyrazinylcarbonyl-modified peptides.

Part 2: Structural Analysis

2.1. Mass Spectrometry (MS)

Mass spectrometry is a cornerstone technique for confirming the successful synthesis and modification of peptides by providing a highly accurate mass measurement.

Experimental Protocol:

- Sample Preparation: Dissolve a small amount of the purified lyophilized peptide in a suitable solvent (e.g., 50% acetonitrile/water with 0.1% formic acid).
- Data Acquisition: Analyze the samples using an Electrospray Ionization (ESI) mass spectrometer coupled to a time-of-flight (TOF) or Orbitrap analyzer for high-resolution mass measurement.
- Tandem MS (MS/MS): For sequence confirmation, perform tandem mass spectrometry. Select the parent ion of the peptide and fragment it using collision-induced dissociation (CID) or higher-energy collisional dissociation (HCD).[7][8]

Anticipated Results and Comparison:

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The primary difference will be the mass shift corresponding to the addition of the pyrazinylcarbonyl group (C5H3N2O), which has a monoisotopic mass of 107.0245 Da.

Peptide	Sequence	Calculated Monoisotopic Mass (Da)	Expected m/z (z=1)
Unmodified	Gly-Ala-Val-Leu-Ile-NH2	485.3320	486.3393 [M+H]+
Modified	Pyrazinylcarbonyl-Gly-Ala-Val-Leu-Ile-NH2	592.3565	593.3638 [M+H]+

In MS/MS analysis, the fragmentation pattern will also differ. For the modified peptide, the b-ion series will show a mass shift of 107.0245 Da for all fragments containing the N-terminus.

2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the three-dimensional structure of peptides in solution.[9][10][11] By comparing the NMR spectra of the unmodified and modified peptides, we can identify changes in conformation and local chemical environments.

Experimental Protocol:

- Sample Preparation: Dissolve the peptide samples in a suitable solvent (e.g., 90% H2O/10% D2O or a cryoprotective solvent mixture) to a concentration of 1-5 mM.
- 1D ^{1}H NMR: Acquire a one-dimensional proton NMR spectrum to get an overall fingerprint of the peptide.
- 2D NMR:
  - TOCSY (Total Correlation Spectroscopy): To assign protons within the same amino acid spin system.
  - NOESY (Nuclear Overhauser Effect Spectroscopy): To identify protons that are close in space (< 5 Å), providing distance restraints for structural calculations.

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- ^{1}H-^{13}C HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbon atoms.

Anticipated Results and Comparison:

The addition of the aromatic pyrazinylcarbonyl group is expected to induce significant changes in the NMR spectra, particularly for the N-terminal glycine residue.

NMR Observation	Unmodified Peptide (Gly-Ala-Val-Leu-Ile)	Pyrazinylcarbonyl-Modified Peptide	Rationale for Change
^{1}H Chemical Shifts (Glycine)	Amide proton (NH) ~8.3 ppm; Alpha protons (Hα) ~3.9 ppm	Amide proton (NH) downfield shifted (>8.5 ppm); Alpha protons (Hα) downfield shifted (>4.0 ppm)	The electron-withdrawing nature of the pyrazinylcarbonyl group deshields the adjacent protons.
Aromatic Protons	No signals in the aromatic region (6.5-8.5 ppm)	New signals corresponding to the pyrazine ring protons will appear in the aromatic region.	Introduction of the aromatic pyrazinylcarbonyl group.
NOESY Cross-peaks	NOEs primarily between adjacent residues along the backbone.	Potential for new NOEs between the pyrazine ring protons and protons of nearby amino acid side chains (e.g., Ala, Val).	The pyrazinylcarbonyl group may fold back onto the peptide backbone, bringing it into close proximity with other residues.
Temperature Coefficients of Amide Protons	A small temperature coefficient for some amide protons may indicate involvement in intramolecular hydrogen bonds.	Changes in temperature coefficients may suggest alterations in the hydrogen bonding network and overall conformation.	The modification can disrupt or induce new hydrogen bonding patterns.

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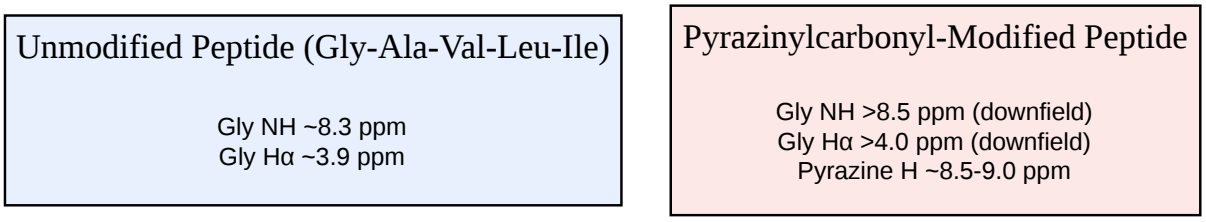
Diagram of Expected NMR Chemical Shift Changes:



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Caption: Anticipated ^{1}H NMR chemical shift changes upon pyrazinylcarbonyl modification.

2.3. Circular Dichroism (CD) Spectroscopy

CD spectroscopy is a sensitive technique for assessing the secondary structure of peptides in solution.[12][13] It measures the differential absorption of left and right circularly polarized light by chiral molecules.

Experimental Protocol:

- Sample Preparation: Prepare peptide solutions in a suitable buffer (e.g., phosphate buffer, pH 7.4) at a concentration of 50-100 µM.
- Data Acquisition: Record the CD spectra in the far-UV region (190-260 nm) using a CD spectropolarimeter.
- Data Analysis: Analyze the spectra for characteristic secondary structure signatures (e.g., α-helix, β-sheet, random coil).

Anticipated Results and Comparison:

The unmodified pentapeptide is expected to adopt a predominantly random coil conformation in solution, characterized by a strong negative band around 198 nm. The pyrazinylcarbonyl modification could induce a more ordered structure.

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Secondary Structure Feature	Unmodified Peptide (Gly-Ala-Val-Leu-Ile)	Pyrazinylcarbonyl-Modified Peptide	Rationale for Change
Far-UV CD Spectrum	Minimum around 198 nm, characteristic of a random coil.	Potential shift in the minimum and the appearance of a negative band around 220 nm, suggesting a propensity for a more ordered conformation (e.g., a turn-like structure).	The rigid, aromatic pyrazinylcarbonyl group can restrict the conformational freedom of the peptide backbone, potentially nucleating a more defined secondary structure. The aromatic ring itself can also contribute to the CD signal.[14][15][16]

Discussion and Conclusion

The structural analysis of peptides with and without pyrazinylcarbonyl modification reveals the significant impact of this chemical alteration. The addition of the pyrazinylcarbonyl group is readily confirmed by a predictable mass shift in mass spectrometry. More profoundly, NMR spectroscopy provides detailed insights into the conformational changes, with expected downfield shifts of the N-terminal amide and alpha protons, and the appearance of new aromatic signals. The potential for new NOE contacts between the pyrazine ring and the peptide backbone suggests a more compact or folded structure. This is further supported by anticipated changes in the circular dichroism spectrum, which may indicate a transition from a random coil to a more ordered conformation.

The pyrazinylcarbonyl group, therefore, is not merely a passive addition but an active participant in shaping the peptide's three-dimensional structure. This ability to induce conformational ordering can be a powerful tool in peptide drug design. A more rigid structure can lead to higher receptor binding affinity and improved stability against proteolytic degradation.

This guide has provided a framework for the comparative structural analysis of pyrazinylcarbonyl-modified peptides. The detailed protocols and anticipated results serve as a

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valuable resource for researchers in this field. By employing a multi-faceted analytical approach, a comprehensive understanding of the structural consequences of this modification can be achieved, paving the way for the rational design of novel and improved peptide-based therapeutics.

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